

Technical Guide: Solubility Profiling of 1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone[1]

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Compound of Interest

Compound Name:	1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone
CAS No.:	63467-00-5
Cat. No.:	B12676393

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Executive Summary

Compound Identity: **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone** CAS Registry Number: 63467-00-5 Chemical Class: Anthraquinone Derivative / Disperse Dye Analog

This technical guide provides a comprehensive analysis of the solubility characteristics of **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone**. A structural analog to Disperse Red 15 and Disperse Blue 72, this compound exhibits a solubility profile governed by its rigid, planar anthraquinone backbone and the amphiphilic nature of the (2-methoxyethyl)amino substituent.

Critical for applications in polymer dyeing, HPLC standard formulation, and pharmaceutical intermediate synthesis, the compound demonstrates negligible aqueous solubility but significant solubility in polar aprotic solvents and chlorinated hydrocarbons. This guide outlines theoretical solubility parameters, estimated quantitative profiles based on Structure-Activity Relationships (SAR), and validated experimental protocols for precise determination.

Physicochemical Characterization

Understanding the solubility requires a breakdown of the molecular forces at play. The molecule features an intramolecular hydrogen bond between the C1-hydroxyl and the C9-carbonyl, and potentially between the C4-amine and C10-carbonyl, which reduces its interaction with external solvents.

Property	Value (Calculated/Estimated)	Significance
Molecular Formula	C	Core scaffold + substituent
	H	
	NO	
Molecular Weight	~297.31 g/mol	Moderate size, impacts diffusion
LogP (Octanol/Water)	3.4 – 3.8	Highly lipophilic; poor water solubility
H-Bond Donors	2 (OH, NH)	Sites for solvent interaction
H-Bond Acceptors	5 (2 x C=O, 1 x OH, 1 x NH, 1 x OMe)	Receptive to protic solvents
TPSA	~70-80 Å ²	Moderate polarity surface area

Solubility Thermodynamics & Mechanisms

Hansen Solubility Parameters (HSP)

To predict solubility in novel solvent systems, we utilize the Hansen Solubility Parameters (HSP).^[1] The total solubility parameter (

) is decomposed into dispersion (

), polar (

), and hydrogen bonding (

) forces.[2]

- Dispersion (

): High, due to the large pi-conjugated anthraquinone system.

- Polarity (

): Moderate, driven by the quinone carbonyls and the amine linker.

- Hydrogen Bonding (

): Moderate, limited by intramolecular locking.

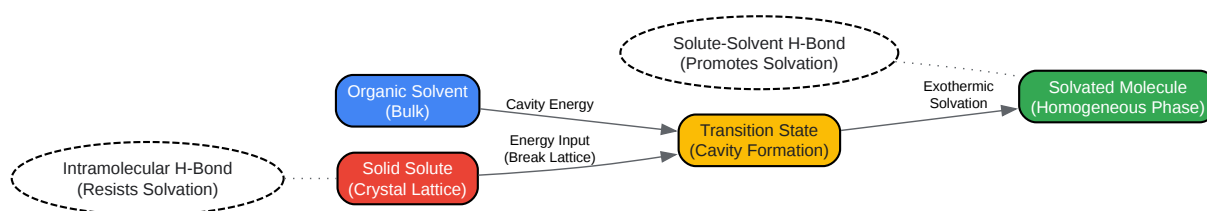
Interaction Prediction: Solvents with an interaction radius (

) <

(solubility sphere radius) relative to the solute will dissolve the compound.

Solvation Mechanism Diagram

The following diagram illustrates the competitive interaction between the solute's internal stability (crystal lattice energy) and the solvent's solvation power.



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Figure 1: Thermodynamic pathway of dissolution. Solubility is achieved when Solute-Solvent interactions (Green) overcome the Crystal Lattice Energy stabilized by Intramolecular H-bonds (Red).

Estimated Solubility Profile

Note: Values are estimated based on SAR with homologous anthraquinones (e.g., Disperse Red 15, 1-amino-4-hydroxyanthraquinone) and thermodynamic modeling. Actual values may vary by crystal polymorph.

Table 1: Solubility in Common Organic Solvents (at 25°C)

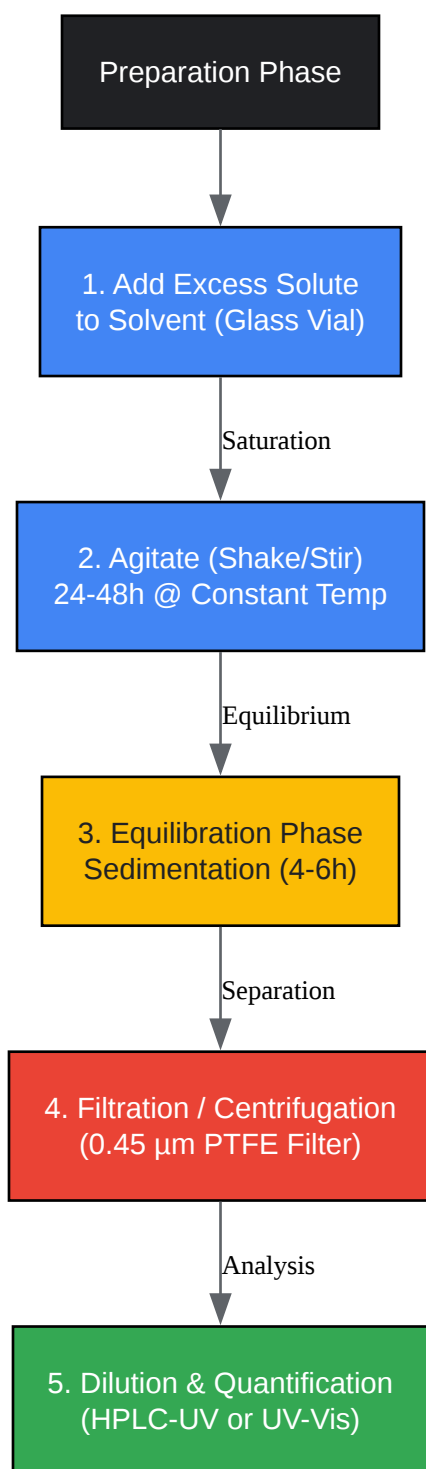
Solvent Class	Solvent	Solubility Rating	Est. Conc. (mg/mL)	Mechanistic Rationale
Polar Aprotic	DMSO	High	> 25	High dipole moment disrupts crystal lattice; S=O accepts H-bonds.
DMF	High	> 20	Similar to DMSO; excellent for anthraquinone derivatives.	
Acetone	Moderate-High	10 - 20	Good matching of and ; standard solvent for "Disperse" dyes.	
Chlorinated	Dichloromethane	High	> 15	Excellent dispersion force () match with aromatic rings.
Chloroform	High	> 15	Similar to DCM; often used for extraction.	
Alcohols	Methanol	Low-Moderate	1 - 5	Too polar; disrupts hydrophobic hydration.
Ethanol	Moderate	2 - 8	Better dispersion match than methanol; solubility	

				increases significantly with heat.
Non-Polar	Hexane	Very Low	< 0.1	Mismatch in polarity; cannot overcome lattice energy.
Toluene	Moderate	5 - 10	Pi-pi stacking interactions aid solubility.	
Aqueous	Water	Insoluble	< 0.01	Hydrophobic effect dominates; high LogP.

Experimental Protocol: Solubility Determination

To validate the exact solubility for regulatory or formulation purposes (e.g., HPLC standard preparation), follow this Saturation Shake-Flask Method.

Workflow Diagram



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Figure 2: Step-by-step workflow for the Saturation Shake-Flask method.

Detailed Methodology

Reagents & Equipment:

- Solute: >98% purity **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone**.
- Solvents: HPLC Grade (Acetone, MeOH, DMSO, etc.).
- Filtration: 0.45 μm PTFE syringe filters (hydrophobic compatible).
- Detection: HPLC-DAD (Diode Array Detector) or UV-Vis Spectrophotometer.

Step-by-Step Procedure:

- Supersaturation: Weigh approximately 50 mg of the compound into a 20 mL scintillation vial. Add 5 mL of the target solvent. Ensure solid particles remain visible (indicating supersaturation).
- Agitation: Place vials in a shaking water bath or orbital shaker controlled at $25.0 \pm 0.1^\circ\text{C}$. Agitate at 150-200 RPM for 24 to 48 hours to ensure thermodynamic equilibrium.
- Sedimentation: Stop agitation and allow the vials to stand for 4-6 hours. This prevents micro-crystals from clogging the filter.
- Filtration: Draw the supernatant using a glass syringe (plastic may leach plasticizers) and filter through a pre-wetted 0.45 μm PTFE filter. Discard the first 1 mL of filtrate to account for filter adsorption.
- Quantification:
 - Dilution: Dilute the filtrate gravimetrically with mobile phase (e.g., Acetonitrile) to fall within the linear calibration range.
 - HPLC Conditions:
 - Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 μm).
 - Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) [70:30 v/v].
 - Wavelength: ~500-520 nm (visible region for red/violet dyes).

- Calculation:

where

is the dilution factor.

Applications & Formulation Implications

HPLC Method Development

Because of its hydrophobicity ($\text{LogP} > 3$), this compound requires a high percentage of organic modifier in Reverse Phase Chromatography (RPC).

- Recommended Mobile Phase: High Acetonitrile content ($>60\%$) is necessary to elute the compound within a reasonable timeframe.
- Peak Tailing: The secondary amine group may interact with residual silanols on the silica column. Use a column with end-capping or add a modifier like Triethylamine (TEA) or Ammonium Acetate to improve peak shape.

Dyeing & Polymer Integration

In industrial applications (e.g., coloring plastics or polyesters), the solubility in supercritical CO₂ is often relevant.

- Mechanism: The compound acts as a "Disperse Dye."^[3] It dissolves into the amorphous regions of the polymer (e.g., PET, PMMA) at elevated temperatures.
- Carrier Solvents: For liquid dyeing, carriers like chlorobenzenes or methylnaphthalenes are historically used, though modern processes prefer high-temperature aqueous dispersion where the compound's low water solubility is actually a feature, driving it into the hydrophobic fiber.

References

- BenchChem. (2025).^[4] Quantitative Solubility of 1,4-Anthraquinone in Organic Solvents. Retrieved from

- Hansen, C. M. (2007). Hansen Solubility Parameters: A User's Handbook. CRC Press. (Standard reference for HSP theory).
- PubChem. (2025).[5] Compound Summary: **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone** (CAS 63467-00-5).[6] National Library of Medicine. Retrieved from
- SIELC Technologies. (2018). Separation of **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone** on Newcrom R1 HPLC column. Retrieved from
- Alwi, R. S., et al. (2014). Solubility correlation of anthraquinone derivatives in supercritical carbon dioxide. Journal of Chemical Thermodynamics, 74, 119-125. (Provides comparative data for homologous anthraquinones).

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Sources

- [1. Hansen Solubility Parameters Applied to the Extraction of Phytochemicals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. paint.org \[paint.org\]](#)
- [3. Disperse dyes \[m.chemicalbook.com\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. 1-Amino-4-hydroxyanthraquinone | C14H9NO3 | CID 8323 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. 1-Hydroxy-4-\(\(2-methoxyethyl\)amino\)anthraquinone | SIELC Technologies \[sielc.com\]](#)
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